

A Technical Guide to the Physical and Chemical Properties of Polonium-218

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Compound of Interest

Compound Name: Polonium-218

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This document provides a comprehensive overview of the known physical and chemical properties of **Polonium-218** (^{218}Po), a radioactive isotope of the element polonium. Given its short half-life and position within the uranium-238 decay chain, understanding its characteristics is crucial for applications in nuclear physics and for assessing its role in radiological contexts.

Core Physical and Nuclear Properties

Polonium-218 is a highly unstable isotope, defined by its nuclear composition of 84 protons and 134 neutrons.^{[1][2]} This neutron-to-proton ratio contributes significantly to its radioactive instability, making it prone to rapid nuclear decay.^[1] It is primarily produced as a decay product of Radon-222.^{[1][3]}

The fundamental properties of **Polonium-218** are summarized in the table below. These values represent a consolidation of data from various nuclear databases and experimental evaluations.

Property	Value	Notes
Half-Life	3.097 (\pm 0.012) minutes[2]	Also cited as 3.10 min[1][4][5] and 3.05 min.[3][6]
Primary Decay Mode	Alpha (α) Decay[2][3][4][6]	Accounts for >99.9% of all decay events.
α -Decay Daughter	Lead-214 (214Pb)[2][3][7]	
α -Decay Energy	6.11475 (\pm 0.00009) MeV[2]	Also cited as 6.115 MeV.[4]
Secondary Decay Mode	Beta-Minus (β^-) Decay[2][3][4]	A rare decay pathway.
β^- -Decay Daughter	Astatine-218 (218At)[2][3][4]	
β^- -Decay Energy	0.256 (\pm 0.012) MeV[2]	Also cited as 0.265 MeV.[4]
Decay Branching Ratios	α -decay: 99.980 (\pm 0.002) %[2] β^- -decay: 0.020 (\pm 0.002) %[2]	A very small fraction undergoes beta decay.
Isotopic Mass	218.0089712 (\pm 0.0000021) u[2]	Other sources cite 218.008966 u.[1][5][8]
Mass Number	218[1][2]	
Atomic Number (Z)	84[1][2]	
Neutron Number (N)	134[1][2]	
Nuclear Spin & Parity	0+[2][4]	
Binding Energy	1685.47 MeV (approx. 7.73 MeV/nucleon)[2][4][9]	

Chemical Properties

Direct experimental investigation of the chemical properties of **Polonium-218** is severely limited by its extremely short half-life. Therefore, its chemical behavior is largely inferred from the known chemistry of other more stable polonium isotopes, such as Polonium-210, and its position in the periodic table.

- **Electron Configuration:** [Xe] 4f¹⁴ 5d¹⁰ 6s² 6p⁴.^[10] As a member of Group 16, the chalcogens, it shares some properties with tellurium and selenium.^[10]
- **Oxidation States:** The most common oxidation states for polonium are +2 and +4.^[11] The +4 state is generally the most stable in solution.^[12]
- **Reactivity:** Polonium is a metallic element that readily dissolves in dilute acids.^{[10][11][12]} It is only slightly soluble in alkaline solutions.^[11] Due to its high radioactivity, it exhibits self-heating properties and a few curies can exhibit a blue glow from the excitation of surrounding gas.^[11]
- **Ionic Behavior:** In environmental contexts, the singly charged **Polonium-218** ion can be neutralized by reacting with oxygen to form a polonium oxide ion, which has a higher ionization potential.

Experimental Protocols

The characterization of a short-lived isotope like **Polonium-218** relies on rapid and highly sensitive nuclear detection methods.

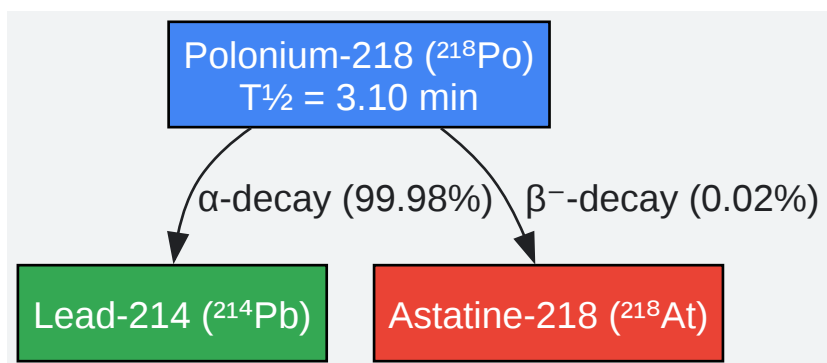
The precise measurement of the half-life and decay energies of ²¹⁸Po is typically achieved using alpha spectrometry.

- **Source Preparation:** **Polonium-218** is naturally formed from the alpha decay of Radon-222 gas. For experimental purposes, ²¹⁸Po ions can be collected via electrostatic precipitation onto a detector or a sample planchet. A common method involves flowing radon gas through a chamber containing a charged electrode, onto which the positively charged ²¹⁸Po ions (formed immediately after ²²²Rn decay) are deposited.
- **Detection System:** A high-resolution alpha spectrometer is required. This typically consists of a silicon detector (e.g., a Passivated Implanted Planar Silicon (PIPS) detector) housed in a vacuum chamber to minimize energy loss of the alpha particles before they reach the detector.
- **Data Acquisition:** The detector is coupled to a multichannel analyzer (MCA). The system is calibrated using standard alpha sources with well-known energies. Once the ²¹⁸Po source is in place, the alpha particle emissions are counted over time.

- **Half-Life Calculation:** The number of counts in the characteristic 6.115 MeV peak for ^{218}Po is recorded at regular, short time intervals. The data of count rate versus time is then fitted to an exponential decay curve ($N(t) = N_0 e^{-\lambda t}$), from which the decay constant (λ) and subsequently the half-life ($T_{1/2} = \ln(2)/\lambda$) can be accurately calculated.[1]
- **Branching Ratio Determination:** The much rarer beta decay events are detected using a beta spectrometer (e.g., a plastic scintillator or a proportional counter). By comparing the rate of beta emissions to the rate of alpha emissions from the same source, the branching ratio can be determined. This requires careful efficiency calibration of both detector systems.

Logical and Relational Diagrams

The primary mode of decay for **Polonium-218** is alpha emission, leading to Lead-214. A minor, secondary pathway involves beta decay to the highly unstable Astatine-218.



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Caption: Decay pathways of **Polonium-218**.

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